

monolaurin generally recognized as safe GRAS status

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Compound Focus: Monolaurin

CAS No.: 67701-26-2

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GRAS Status and Regulatory Framework

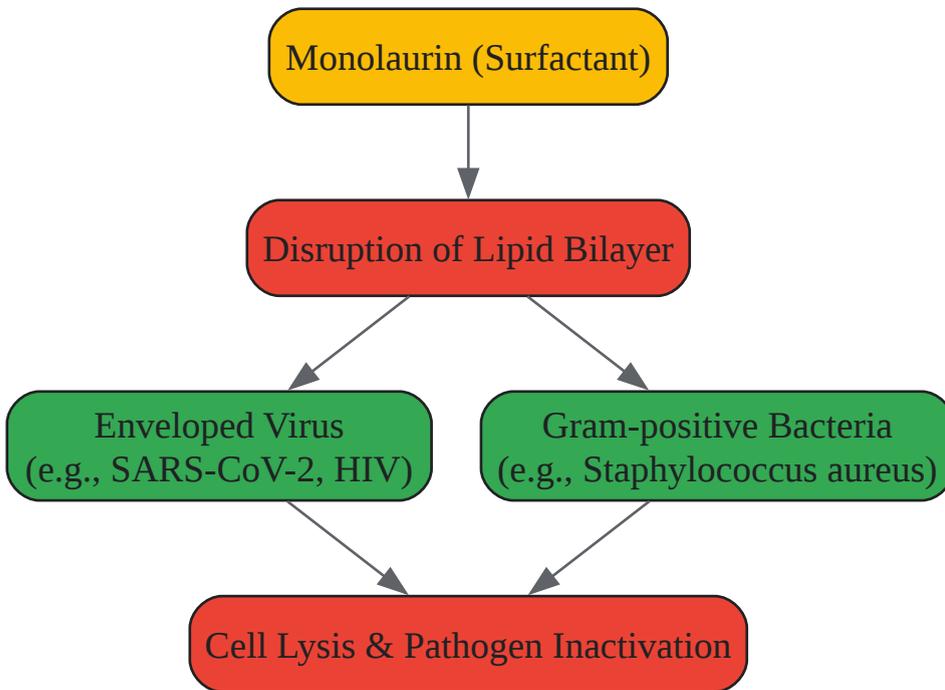
Monolaurin (also known as glycerol monolaurate or GML) is **Generally Recognized as Safe (GRAS)** as a direct food additive by the U.S. Food and Drug Administration (FDA) [1] [2] [3]. The table below summarizes the key regulatory and safety information.

Aspect	Description
Official Status	Generally Recognized as Safe (GRAS) by the U.S. FDA [1] [2] [3].
Primary Context	Approved for use as a food additive, emulsifier, and preservative [2] [3] [4].
Topical Application Safety	Considered safe for topical application at concentrations up to 100 mg/mL [2] [3].
Safety Profile	No major safety concerns or serious adverse effects reported in scientific literature at recommended levels; considered non-toxic [1] [5].

Scientific Basis for Antimicrobial Action

The GRAS status and research interest in **Monolaurin** are largely due to its broad-spectrum antimicrobial properties. Its efficacy is influenced by its **surfactant nature**, which allows it to disrupt the lipid bilayers of microbial membranes [2] [3].

The following diagram illustrates its primary mechanism of action against enveloped pathogens.



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Monolaurin antimicrobial mechanism: disrupts pathogen lipid membranes

Evidence from Recent Research (2024-2025)

Recent studies continue to explore **Monolaurin**'s therapeutic potential. The table below summarizes key findings from the most current available research.

Study Focus / Pathogen	Key Findings	Evidence Level & Model
SARS-CoV-2 / COVID-19	Higher serum Monolaurin levels (cut-off >0.45 µg/mL) associated with significantly lower risk of	Prospective observational cohort study in humans

Study Focus / Pathogen	Key Findings	Evidence Level & Model
	infection [6] [7].	(2025).
Antibiotic-Resistant *Staphylococcus aureus*	Inhibited MRSA and other resistant strains with a Minimal Inhibitory Concentration (MIC) of 2 µg/mL; no cytotoxicity to skin cells [8].	<i>In vitro</i> and <i>ex vivo</i> study using human patient isolates (2025).
Porcine Epidemic Diarrhea Virus (PEDV)	Oral administration reduced viral replication and improved intestinal health and function; mechanism involved regulation of the interferon pathway [9].	<i>In vivo</i> animal study (piglets) (2022).

Considerations for Research and Development

When considering **Monolaurin** for clinical applications, several factors are important for R&D professionals:

- **Dosing and Bioavailability:** There are no standard FDA dosing guidelines for its use as a supplement [1] [2]. The stability and solubility of **Monolaurin** are low in aqueous environments, which is a key formulation challenge [2] [3]. Technologies like **microencapsulation** and **nanoemulsions** are being investigated to improve its stability and delivery [10].
- **Gap in Human Clinical Trials:** A significant review of the literature noted that while *in vitro* and topical (intravaginal, intraoral) human studies exist, there is a lack of peer-reviewed evidence from human clinical trials for its use as an *oral dietary supplement* for systemic antimicrobial purposes [2] [3].
- **Safety and Tolerability:** It is generally considered safe and well-tolerated [1] [5]. Mild digestive discomfort has been reported anecdotally, sometimes attributed to a rapid die-off of microbes [5].

Proposed Research Directions

To advance the therapeutic application of **Monolaurin**, future research should focus on:

- **Human Clinical Trials:** Conducting rigorous, large-scale human trials to establish efficacy and optimal dosing for specific conditions [2] [3].

- **Formulation Science:** Developing advanced delivery systems to overcome its solubility and stability limitations [10] [3].
- **Mechanistic Studies:** Further elucidating its immunomodulatory effects, such as its role in regulating interferon pathways and cytokine production [9].
- **Synergistic Combinations:** Investigating its potential to enhance the effectiveness of other antimicrobial agents and reduce antibiotic resistance [2].

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References

1. Monolaurin: Benefits, Dosage, and Side Effects [healthline.com]
2. The Clinical Use of Monolaurin as a Dietary Supplement [pmc.ncbi.nlm.nih.gov]
3. The Clinical Use of Monolaurin as a Dietary Supplement [sciencedirect.com]
4. Monolaurin - Uses, Side Effects, and More [webmd.com]
5. Is Long-Term Monolaurin Use Safe? [monolaurinandmore.com]
6. Higher Serum Monolaurin Is Associated with a Lower Risk ... [mdpi.com]
7. Higher Serum Monolaurin Is Associated with a Lower Risk ... [pmc.ncbi.nlm.nih.gov]
8. Monolaurin inhibits antibiotic-resistant Staphylococcus ... [nature.com]
9. Monolaurin Confers a Protective Effect Against Porcine ... [frontiersin.org]
10. North America Monolaurin And Monoglyceride For Feed Market ... [linkedin.com]

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